

Comparative Bioactivity Guide: Substituted Thiazole-5-Carboxamides

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Compound of Interest

Compound Name: *2-Bromo-N,N-dimethyl-5-thiazolecarboxamide*

Cat. No.: *B8096770*

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Content Type: Technical Comparison Guide Audience: Medicinal Chemists, Pharmacologists, and Drug Discovery Specialists Focus: Kinase Inhibition (c-Met, Src/Lck), Metabolic Enzyme Targeting (MAGL), and Cytotoxicity Profiles.

Executive Summary: The Thiazole-5-Carboxamide Scaffold

The thiazole-5-carboxamide moiety represents a "privileged structure" in medicinal chemistry, distinct from its 2- and 4-carboxamide isomers due to its unique electronic distribution and hydrogen-bonding geometry. Unlike the 2-aminothiazole core found in Dasatinib (which targets Src/Abl), the thiazole-5-carboxamide scaffold offers a distinct vector for extending into the ATP-binding pocket of kinases or the active sites of metabolic enzymes like Monoacylglycerol Lipase (MAGL).

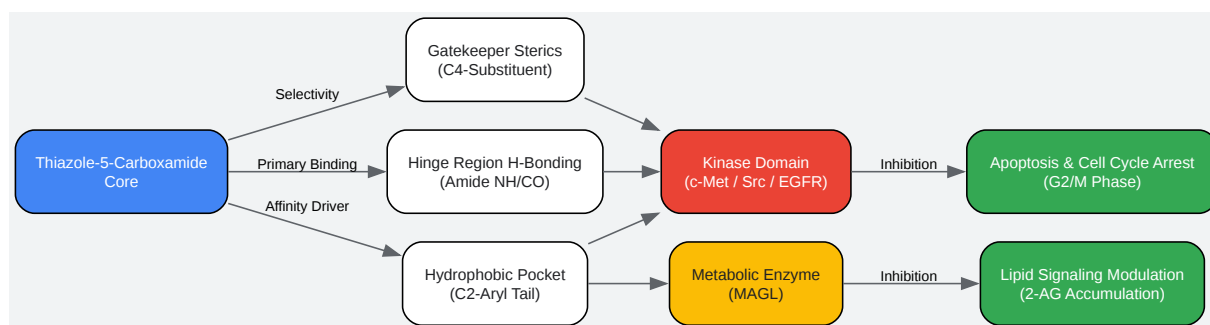
This guide objectively compares the bioactivity of varying substitutions on this core, specifically analyzing how structural modifications shift potency from kinase inhibition (c-Met, EGFR) to metabolic regulation (MAGL) and antioxidant activity.

Mechanistic Basis of Bioactivity

The bioactivity of thiazole-5-carboxamides is governed by three primary structural determinants:

- The C2-Position: Critical for "tail" interactions. Aryl groups here often occupy the hydrophobic pocket (selectivity filter) of kinases.
- The Amide Linker (C5): Acts as a rigid hinge. The NH and CO groups frequently engage in hydrogen bonding with the hinge region (e.g., Met residue) of the kinase ATP pocket.
- The C4-Position: Steric gatekeeper. Small alkyl groups (Methyl) are tolerated, while bulky groups can induce selectivity by clashing with the gatekeeper residues.

Visualization: Mechanism of Action Flow



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Caption: Mechanistic flow illustrating how specific structural domains of the thiazole-5-carboxamide scaffold map to biological targets and downstream effects.

Comparative Analysis: Target-Specific Performance

Case Study A: c-Met Kinase Inhibition (Anticancer)

Reference Compound: 51am (2-amino-4-methylthiazole-5-carboxamide derivative) [1, 3]

The c-Met receptor tyrosine kinase is a high-value target for non-small cell lung cancer (NSCLC). Thiazole-5-carboxamides have shown superior selectivity indices compared to standard Type II inhibitors like Foretinib.

- Key SAR Finding: The introduction of a 2-amino group coupled with a specific aryl amide tail enhances H-bonding.
- Performance Data: Compound 51am demonstrated sub-micromolar potency, outperforming thiadiazole analogs.
- Cellular Impact: Induced G2/M phase arrest and apoptosis in MKN-45 cells.

Case Study B: Monoacylglycerol Lipase (MAGL) Inhibition

Reference Compounds: 3g and 4c [4][1]

MAGL regulates the endocannabinoid system and is upregulated in aggressive cancers. Here, the thiazole-5-carboxamide acts not just as a scaffold but as a pharmacophore that mimics the transition state of the lipid substrate.

- Key SAR Finding: 2-amino-4-methylthiazole-5-carboxylates with specific lipophilic tails (e.g., 4-chloro-2-methylphenyl) fit the MAGL lipid-binding tunnel.
- Performance Data: Compound 3g achieved an IC₅₀ of 0.037 μ M, showing extreme potency.

Case Study C: Antioxidant Activity

Reference Compound: LMH6 [11]

Beyond enzyme inhibition, specific derivatives function as radical scavengers.

- Key SAR Finding: A t-butyl group at the para-position of the phenyl ring attached to the thiazole enhances lipophilicity and radical stability.
- Performance Data: LMH6 (IC₅₀ = 0.185 μ M) outperformed the standard antioxidant Trolox (IC₅₀ = 3.10 μ M) in DPPH assays.[2]

Data Summary: Quantitative Bioactivity Matrix

The following table synthesizes experimental data from multiple studies to allow direct comparison of potency across different biological targets.

Compound ID	Primary Target	Chemical Class	IC50 / GI50 (Target)	Cell Line Efficacy (IC50)	Key Structural Feature	Ref
51am	c-Met Kinase	Thiazole-carboxamide	0.83 μ M (A549)	0.68 μ M (HT-29)	Type II binding mode hybrid	[3]
3g	MAGL	Thiazole-5-carboxylate	0.037 μ M (Enzyme)	0.865 μ M (EKVX)	2-amino-4-methyl core	[4]
4c	MAGL	Thiazole-5-carboxylate	0.063 μ M (Enzyme)	0.34 μ M (HOP-92)	Optimized lipophilic tail	[4]
8a	General Cytotoxicity	2-phenyl-4-CF3-thiazole	N/A	Moderate (A-549)	4-CF3 group (electron w/d)	[1]
LMH6	Antioxidant	Thiazole-carboxamide	0.185 μ M (DPPH)	N/A	p-t-butyl group	[11]
Dasatinib	Src/Abl	2-aminothiazole (Control)	< 1 nM	< 10 nM	5-carboxamide isomer	[15]

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Interpretation: While Dasatinib (a 2-aminothiazole-5-carboxamide isomer) remains the gold standard for Src/Abl, the thiazole-5-carboxamide derivatives (like 3g and 51am) show distinct and highly potent profiles for c-Met and MAGL, validating the scaffold's versatility for targets beyond Src.

Experimental Protocols

To ensure reproducibility, the following protocols outline the synthesis and bioassay validation for these compounds.

Protocol A: General Synthesis of Thiazole-5-Carboxamides

Rationale: This method uses EDC-HOBt coupling, which prevents racemization and ensures high yields for complex amine partners [2].

- **Starting Material:** Dissolve 2-substituted-4-methylthiazole-5-carboxylic acid (1.0 equiv) in dry DMF.
- **Activation:** Add EDC.HCl (1.2 equiv) and HOBt (1.2 equiv) at 0°C. Stir for 30 minutes to form the active ester.
- **Coupling:** Add the appropriate aniline or amine derivative (1.0 equiv) and DIPEA (2.5 equiv).
- **Reaction:** Allow to warm to room temperature and stir for 12–16 hours (monitor via TLC).
- **Workup:** Pour into ice-cold water. The precipitate is filtered, washed with 5% NaHCO₃, water, and dried.
- **Purification:** Recrystallize from Ethanol or purify via silica gel column chromatography (Hexane:Ethyl Acetate gradient).

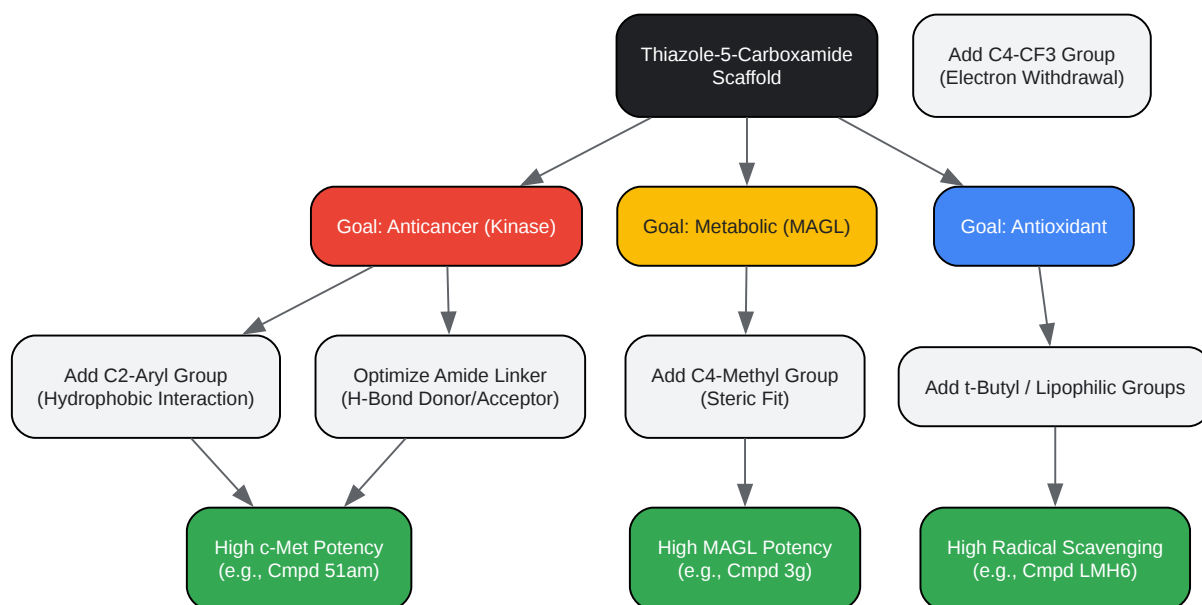
Protocol B: Kinase Inhibition Assay (c-Met/EGFR)

Rationale: A FRET-based or radiometric assay is standard for determining IC₅₀ values accurately [3].

- Preparation: Prepare kinase buffer (20 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.02% Brij-35).
- Incubation: Incubate recombinant Kinase (c-Met or EGFR) with varying concentrations of the test compound (0.1 nM – 10 μM) for 15 minutes at room temperature.
- Reaction Start: Initiate reaction by adding ATP (at K_m concentration) and peptide substrate.
- Detection: After 60 minutes, stop the reaction (e.g., using EDTA) and detect phosphorylation via fluorescence (e.g., ADP-Glo or Lance Ultra TR-FRET).
- Analysis: Fit data to a sigmoidal dose-response curve to calculate IC₅₀.

Structural Activity Relationship (SAR) Decision Map

This diagram guides the researcher on how to modify the thiazole-5-carboxamide core to achieve specific biological outcomes.



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Caption: SAR Decision Tree illustrating the structural modifications required to shift the bioactivity profile of the thiazole-5-carboxamide scaffold toward specific therapeutic targets.

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